

Boron-Containing Lubricants Outperform Alternatives Under Extreme Pressure Conditions

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Compound of Interest

Compound Name: *Boron*

Cat. No.: *B1173376*

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A comprehensive analysis of experimental data reveals the superior performance of **boron**-containing lubricants in high-stress environments. These advanced lubricants demonstrate significantly lower friction and wear compared to conventional oils, offering enhanced protection for critical machinery components.

Researchers and professionals in drug development and other scientific fields requiring high-performance lubrication solutions will find compelling evidence in the data presented below. **Boron**-based additives, such as **boron** nitride and various organo**boron** compounds, create highly durable protective films on metal surfaces. These films exhibit exceptional stability under extreme pressure, preventing direct metal-to-metal contact and drastically reducing wear and the risk of seizure.

Quantitative Performance Data

The following table summarizes the key performance metrics of various **boron**-containing lubricants compared to base oils and lubricants with conventional additives. The data is compiled from multiple studies employing standardized testing methodologies.

| Lubricant Composition | Test Method | Load (N) | Speed (rpm) | Wear Scar Diameter (WSD) (mm) | Coefficient of Friction (CoF) | Weld Load (kg) | Reference |
|-------------------------------------|-------------|-------------|------------------|-------------------------------|-------------------------------|----------------|---------------------|
| Base Oil (HN) | Four-Ball | - | - | - | - | <250 | [1] |
| Base Oil + 1% Boron Ester 1a | Four-Ball | - | - | - | - | <250 | [1] |
| Base Oil + 1% Boron Ester 1b | Four-Ball | - | - | - | - | <250 | [1] |
| Base Oil + 1% Boron Ester 2a | Four-Ball | - | - | - | - | <250 | [1] |
| Rapeseed Oil | Four-Ball | 100 - 300 | 1200, 1700, 2200 | - | - | - | [2] |
| Rapeseed Oil + 1% wt. Boron Nitride | Four-Ball | 100 - 300 | 1200, 1700, 2200 | Lower than base oil | No improvement | - | [2] |
| Lithium Grease | Four-Ball | 392 (40 kg) | - | ~0.65 | ~0.1 | - | [3] |
| Lithium Grease + 3% wt. | Four-Ball | 392 (40 kg) | - | ~0.55 | ~0.08 | - | [3] |

Graphen
e Oxide

22MnB5

Boron
Steel
(45.5
HRC)

Pin-on-
Disk

10

250

1.6 x 2.8

0.3

-

[4]

22MnB5

Boron
Steel (70
HRC)

Pin-on-
Disk

10

250

0.7 x 2.4

0.2114

-

[4]

Experimental Protocols

The data presented in this guide is based on standardized tribological tests designed to simulate extreme pressure conditions. The primary methodologies employed are the Four-Ball EP Test and the Pin-on-Disk Test.

Four-Ball Extreme Pressure (EP) Test (based on ASTM D2783 and ASTM D2266):

This test evaluates a lubricant's performance under high loads.[5] Three steel balls are clamped together in a cup, and a fourth ball is rotated on top of them in a pyramidal arrangement. The lubricant being tested is added to the cup.

- Apparatus: Four-Ball Tribometer.
- Procedure: A rotating steel ball is pressed against three stationary steel balls with a specified load. The test is run for a set duration or until welding (seizure) of the balls occurs.
- Key Parameters Measured:
 - Weld Load: The highest load at which the lubricant film fails, and the balls weld together.
[1]
 - Wear Scar Diameter (WSD): The average diameter of the wear scars on the three stationary balls is measured after the test.[3]

- Coefficient of Friction (CoF): The ratio of the frictional force to the applied load.[3]

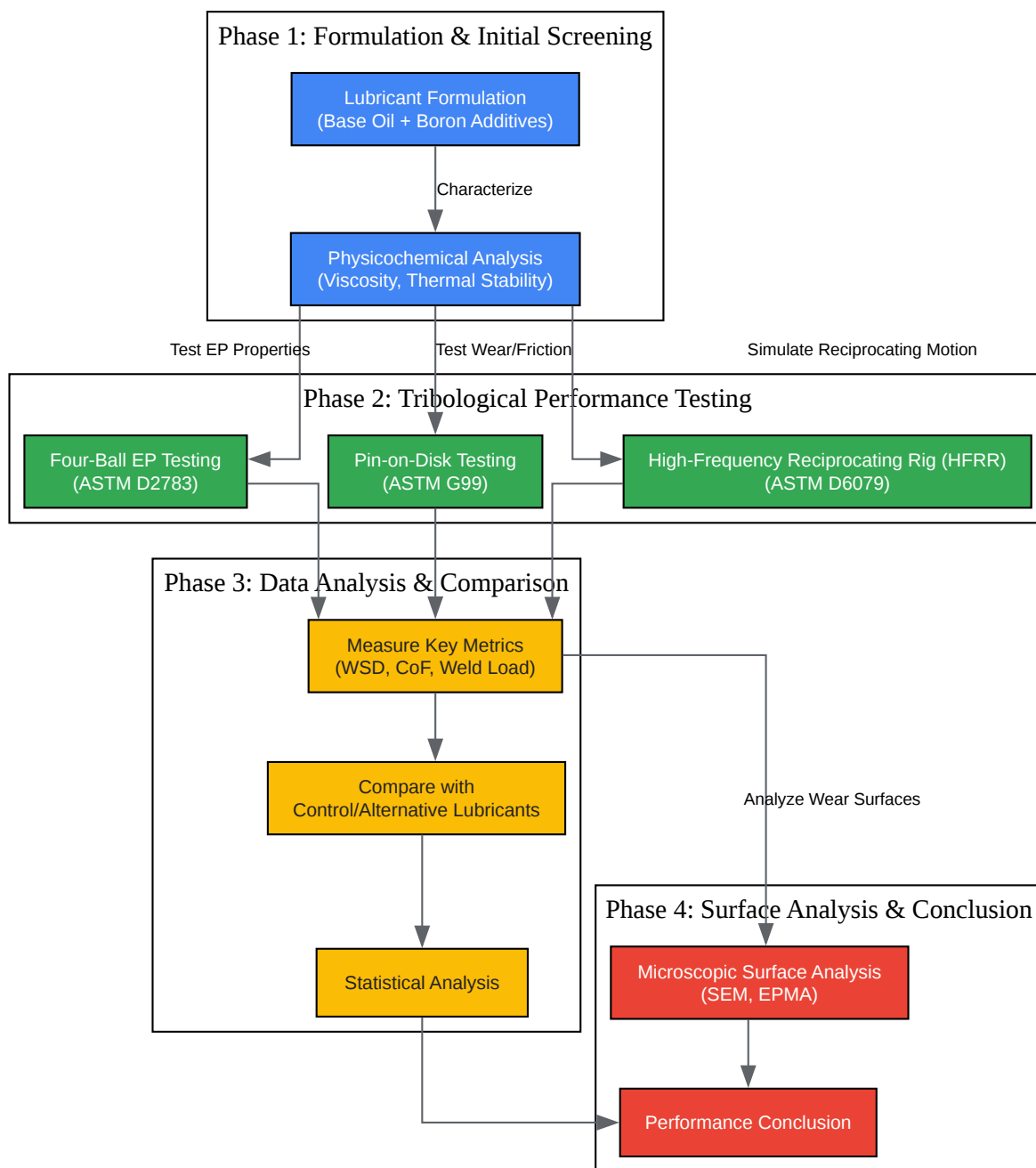
Pin-on-Disk Test (based on ASTM G99):

This test measures the friction and wear characteristics of materials and lubricants.[6][7] A stationary pin or ball is brought into contact with a rotating disk.[6]

- Apparatus: Pin-on-Disk Tribometer.[6]
- Procedure: The pin is loaded against the rotating disk with a specific force for a set number of cycles or a specific sliding distance.[4][8] The test can be conducted at various temperatures and in different atmospheres.[8]
- Key Parameters Measured:
 - Coefficient of Friction (CoF): Continuously measured during the test.[4]
 - Wear Volume/Wear Rate: The amount of material lost from the pin and/or the disk is calculated.[9]
 - Wear Track Analysis: The morphology of the wear track on the disk and the wear scar on the pin are examined using microscopy techniques.[4]

Logical Workflow for Lubricant Performance Evaluation

The following diagram illustrates a typical workflow for the comprehensive evaluation of extreme pressure lubricants, from initial formulation to performance characterization.



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